

An In-depth Technical Guide to 4'-Nitrodecananilide: Synthesis, Structural Elucidation, and Applications

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Compound of Interest

Compound Name: 4'-Nitrodecananilide

CAS No.: 72298-63-6

Cat. No.: B024458

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This guide provides a comprehensive technical overview of **4'-Nitrodecananilide**, a key chemical intermediate. Intended for researchers, scientists, and professionals in drug development, this document delves into the molecule's synthesis, detailed structural analysis, and significant applications, grounding all information in established scientific principles and methodologies.

Introduction and Chemical Identity

4'-Nitrodecananilide, more commonly and accurately known as 4'-Nitroacetanilide, is a nitrated derivative of acetanilide.^[1] It serves as a crucial precursor in the synthesis of various organic compounds, particularly in the dye industry and in the preparation of pharmacologically relevant molecules.^{[1][2]} Its chemical structure features a nitro group at the para position (position 4) of the phenyl ring of acetanilide. This substitution significantly influences the molecule's reactivity and properties.

The IUPAC name for this compound is N-(4-nitrophenyl)acetamide.^[3] It is also known by several synonyms, including p-Nitroacetanilide, N-Acetyl-4-nitroaniline, and 4-

Acetamidonitrobenzene.[3]

Physicochemical Properties

4'-Nitroacetanilide is a solid at room temperature, typically appearing as yellow to green-yellow or green-brown crystals.[2] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	104-04-1	[3]
Molecular Formula	C ₈ H ₈ N ₂ O ₃	[3]
Molecular Weight	180.16 g/mol	[3]
Melting Point	213-215 °C	[2]
Appearance	Solid, yellow to green-yellow or green-brown	[2]
Solubility	2.2 g/L in water at room temperature	[2]
InChIKey	NQRLPDFELNCFHW-UHFFFAOYSA-N	[3]
SMILES	CC(=O)NC1=CC=C(C=C1)[O-]	[3]

Synthesis of 4'-Nitroacetanilide

The most common and efficient method for the synthesis of 4'-Nitroacetanilide is through the electrophilic aromatic substitution of acetanilide. This process involves the nitration of the benzene ring using a nitrating mixture, which is a combination of concentrated nitric acid and concentrated sulfuric acid.[2][4]

Rationale Behind the Experimental Design

The acetamido group (-NHCOCH₃) in acetanilide is an ortho, para-directing and activating group. However, direct nitration of aniline is not feasible as the amino group is susceptible to oxidation by the nitrating mixture.[4] Therefore, the amino group is first protected by acetylation

to form acetanilide. The acetyl group moderates the reactivity of the ring and prevents oxidation, while still directing the incoming electrophile (the nitronium ion, NO_2^+) to the para position, which is sterically less hindered than the ortho positions.[4] Sulfuric acid acts as a catalyst, protonating nitric acid to facilitate the formation of the highly electrophilic nitronium ion.[2] Temperature control is critical to prevent over-nitration and side reactions.[4]

Experimental Protocol

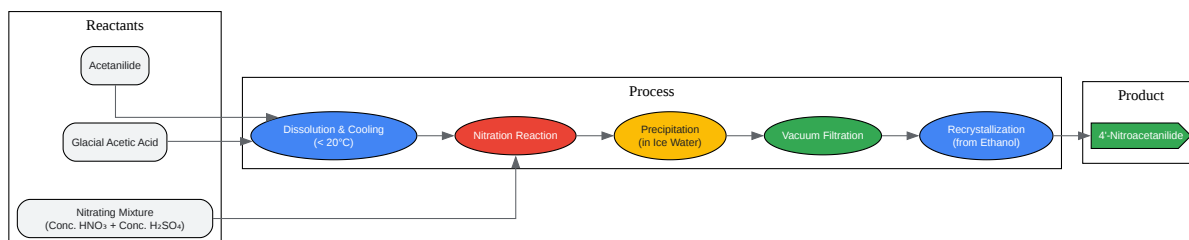
The following is a detailed, step-by-step methodology for the laboratory-scale synthesis of 4'-Nitroacetanilide:

- Preparation of the Acetanilide Solution:
 - In a clean beaker, dissolve 3.0 g of finely powdered acetanilide in 3.0 mL of glacial acetic acid.[4]
 - Gentle warming in a water bath may be necessary to achieve complete dissolution.[4]
 - Cool the solution in an ice bath.
- Preparation of the Nitrating Mixture:
 - Caution: This step should be performed in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.
 - In a separate flask, carefully add 3.0 mL of concentrated sulfuric acid to 1.5 mL of fuming nitric acid, while cooling the mixture in an ice bath.[4]
- Nitration Reaction:
 - Slowly add the chilled nitrating mixture dropwise to the cold acetanilide solution using a dropping funnel, with continuous and vigorous stirring.[4]
 - Crucially, maintain the reaction temperature below 20°C throughout the addition to minimize the formation of the ortho isomer and prevent unwanted side reactions.[4]
 - After the complete addition of the nitrating mixture, remove the reaction vessel from the ice bath and allow it to stand at room temperature for approximately 30 minutes to ensure

the reaction goes to completion.[4]

- Isolation and Purification:
 - Pour the reaction mixture slowly and with stirring into a beaker containing about 100 g of crushed ice.[4] This will cause the crude 4'-Nitroacetanilide to precipitate out of the solution.
 - Collect the solid product by vacuum filtration using a Buchner funnel.[5]
 - Wash the collected crystals thoroughly with cold water to remove any residual acid.[4]
 - The crude product can be further purified by recrystallization from ethanol to yield pale yellow needles.[6]

Synthesis Workflow Diagram



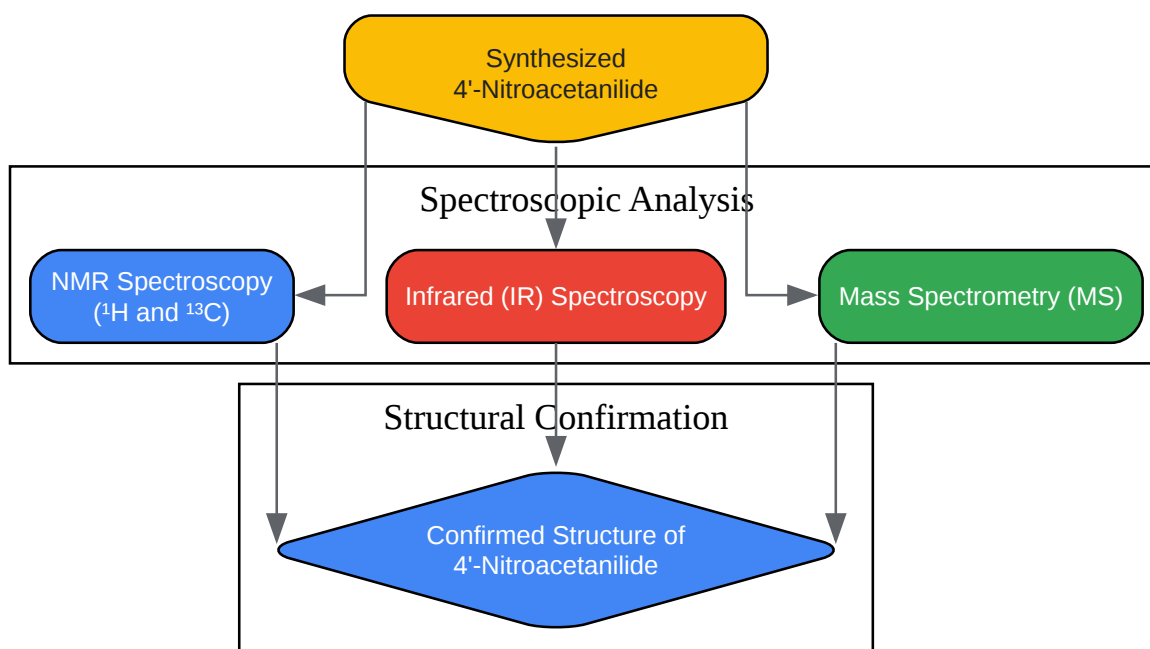
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Caption: Workflow for the synthesis of 4'-Nitroacetanilide.

Structural Elucidation and Characterization

A combination of spectroscopic techniques is employed to confirm the molecular structure and purity of the synthesized 4'-Nitroacetanilide.

Analytical Workflow Diagram



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Caption: Analytical workflow for structural confirmation.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of 4'-Nitroacetanilide provides key information about the arrangement of protons in the molecule. In a deuterated dimethyl sulfoxide (DMSO-d₆) solvent, the following characteristic signals are observed:

- ~2.10 ppm (singlet, 3H): This signal corresponds to the three equivalent protons of the methyl group (-CH₃) of the acetamido moiety.[7]
- ~7.77 ppm and ~8.21 ppm (multiplets, 4H total): These signals arise from the four protons on the aromatic ring.[7] Due to the para-substitution pattern, they appear as a second-order AA'BB' system, which often presents as two distinct multiplets.[7]

- ~10.52 ppm (broad singlet, 1H): This downfield signal is characteristic of the amide proton (-NH-).[7]

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum further confirms the carbon framework of the molecule. The expected chemical shifts are:

- ~24 ppm: The carbon of the methyl group.
- ~119 ppm and ~125 ppm: Carbons of the aromatic ring.
- ~143 ppm and ~145 ppm: Aromatic carbons attached to the nitro and acetamido groups, respectively.
- ~169 ppm: The carbonyl carbon of the amide group.

Infrared (IR) Spectroscopy

The IR spectrum is instrumental in identifying the key functional groups present in 4'-Nitroacetanilide. Characteristic absorption bands include:

- ~3300 cm⁻¹: N-H stretching of the secondary amide.
- ~1680 cm⁻¹: C=O stretching of the amide (Amide I band).
- ~1550 cm⁻¹ and ~1340 cm⁻¹: Asymmetric and symmetric stretching of the nitro group (NO₂).
- ~1600 cm⁻¹ and ~1480 cm⁻¹: C=C stretching within the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The electron ionization (EI) mass spectrum of 4'-Nitroacetanilide will show a molecular ion peak (M⁺) at an m/z ratio of 180, corresponding to the molecular weight of the compound.[8] Key fragmentation patterns can also be observed, which help in confirming the structure.

Applications in Research and Development

4'-Nitroacetanilide is a versatile intermediate with several important applications:

- **Dye Synthesis:** It is a key precursor in the manufacturing of certain azo dyes.^[1] The nitro group can be reduced to an amino group, which can then be diazotized and coupled with other aromatic compounds to produce a wide range of colors.
- **Pharmaceutical Synthesis:** The structural motif of 4'-Nitroacetanilide is found in various pharmacologically active compounds. It can be used as a starting material for the synthesis of more complex molecules with potential therapeutic applications. For instance, it has been used to prepare 4-aminoacetanilide.^[2]
- **Biochemical Research:** 4'-Nitroacetanilide has been utilized as a substrate in enzymatic assays, for example, to study the hydrolytic activity of certain enzymes by monitoring the reaction progress through UV spectroscopy.^[2]
- **Materials Science:** Derivatives of 4'-Nitroacetanilide have been investigated for their potential use in the development of novel materials.

Safety and Handling

4'-Nitroacetanilide is classified as an irritant and may cause skin, eye, and respiratory irritation.^[9] It is essential to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[9] Avoid breathing dust and ensure thorough washing after handling.^[9]

Conclusion

4'-Nitroacetanilide is a fundamentally important organic compound with a well-established synthesis protocol and clear spectroscopic signatures for its characterization. Its utility as a chemical intermediate in the synthesis of dyes, pharmaceuticals, and other functional molecules underscores its significance in both academic research and industrial applications. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in the laboratory and beyond.

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